

Structural Elucidation and Spectroscopic Profiling of 4-Acetoxy-4'-pentylbenzophenone

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Compound of Interest

Compound Name: 4-Acetoxy-4'-pentylbenzophenone

CAS No.: 890099-76-0

Cat. No.: B1292305

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Executive Summary & Compound Significance

4-Acetoxy-4'-pentylbenzophenone is a functionalized diaryl ketone often utilized as a mesogenic core in liquid crystal research and as a photo-labile precursor in organic synthesis. Its structure combines a lipophilic pentyl chain (imparting solubility and order) with a polar acetoxy group (serving as a reactive handle or dipole modulator).

This guide provides a comprehensive spectroscopic profile. Unlike standard databases that list raw numbers, this protocol details the causality behind the spectral features, enabling you to distinguish this specific derivative from its precursors (e.g., 4-hydroxy-4'-pentylbenzophenone) and hydrolysis products.

Molecular Specifications

- IUPAC Name: 4-(4-pentylbenzoyl)phenyl acetate
- Molecular Formula:
- Molecular Weight: 310.40 g/mol

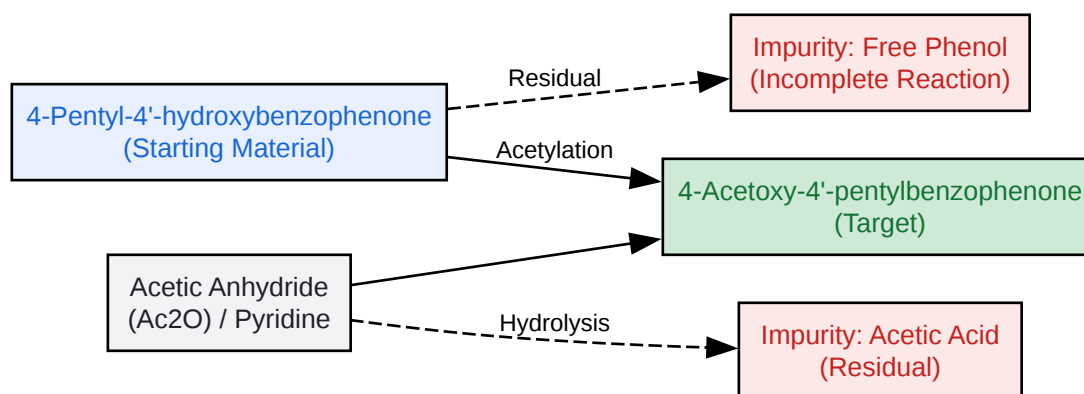
- Key Functional Groups: Diaryl Ketone, Phenolic Acetate (Ester), Alkyl Chain.

Synthesis & Impurity Profiling

To interpret the spectra accurately, one must understand the sample's origin. The compound is typically synthesized via the acetylation of 4-hydroxy-4'-pentylbenzophenone. Consequently, the most common spectral impurities are the unreacted phenol (precursor) and hydrolysis byproducts.

Synthesis & Impurity Flowchart

The following diagram outlines the synthesis pathway and potential impurities to watch for in the spectra.



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Figure 1: Synthesis pathway highlighting critical impurities (Free Phenol and Acetic Acid) that must be ruled out during spectroscopic analysis.

Infrared Spectroscopy (FT-IR)

Diagnostic Value: IR is the primary tool for confirming the oxidation state of the carbonyls and ensuring the absence of the hydroxyl precursor.

Key Absorption Bands

Functional Group	Wavenumber ()	Intensity	Diagnostic Note
Ester C=O	1755 – 1765	Strong	Critical: Distinct from the ketone. The electron-withdrawing phenoxy group shifts this higher than aliphatic esters.
Ketone C=O	1650 – 1665	Strong	Conjugation with two aromatic rings lowers the frequency (typical benzophenone range).
C=C Aromatic	1590 – 1600	Medium	Skeletal vibrations of the benzene rings.
C-O-C (Ester)	1190 – 1210	Strong	Asymmetric stretch of the acetate ester.
C-H (Alkyl)	2850 – 2960	Medium	stretches from the pentyl chain.
-OH (Phenol)	Absent	N/A	Purity Check: A broad band at 3200–3500 indicates hydrolysis or incomplete reaction.

Application Insight: If you observe a single carbonyl peak broadened around 1700

, your resolution is too low, or the sample is decomposing. You must resolve two distinct carbonyl environments: the high-frequency ester (acetate) and the lower-frequency diaryl ketone.

Nuclear Magnetic Resonance (NMR)

Diagnostic Value: NMR provides the definitive structural proof. The symmetry of the benzophenone core results in two distinct

systems in the aromatic region.

H NMR Data (400 MHz,)

Note: Chemical shifts (

) are estimates based on substituent additivity rules derived from benzophenone and phenyl acetate standards.

(ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.80 – 7.85	Doublet (d)	2H	Ar-H (Ortho to C=O, Acetoxy ring)	Deshielded by the ketone carbonyl anisotropy.
7.70 – 7.75	Doublet (d)	2H	Ar-H (Ortho to C=O, Pentyl ring)	Deshielded by ketone; slightly different environment than the acetoxy ring.
7.28 – 7.32	Doublet (d)	2H	Ar-H (Ortho to Pentyl)	Shielded relative to carbonyl protons; typical alkyl-benzene shift.
7.18 – 7.22	Doublet (d)	2H	Ar-H (Ortho to Acetoxy)	Diagnostic: Shifted downfield compared to the phenol precursor (~6.9 ppm) due to the electron-withdrawing ester.
2.65 – 2.70	Triplet (t)	2H	Benzylic	-methylene to the aromatic ring.
2.33	Singlet (s)	3H	Acetate	Diagnostic: Sharp singlet confirming acetylation.
1.60 – 1.70	Multiplet (m)	2H	-methylene	Alkyl chain.

1.30 – 1.40	Multiplet (m)	4H	Bulk	Middle of the pentyl chain.
0.90	Triplet (t)	3H	Terminal	End of the pentyl chain.

C NMR Data (100 MHz,)

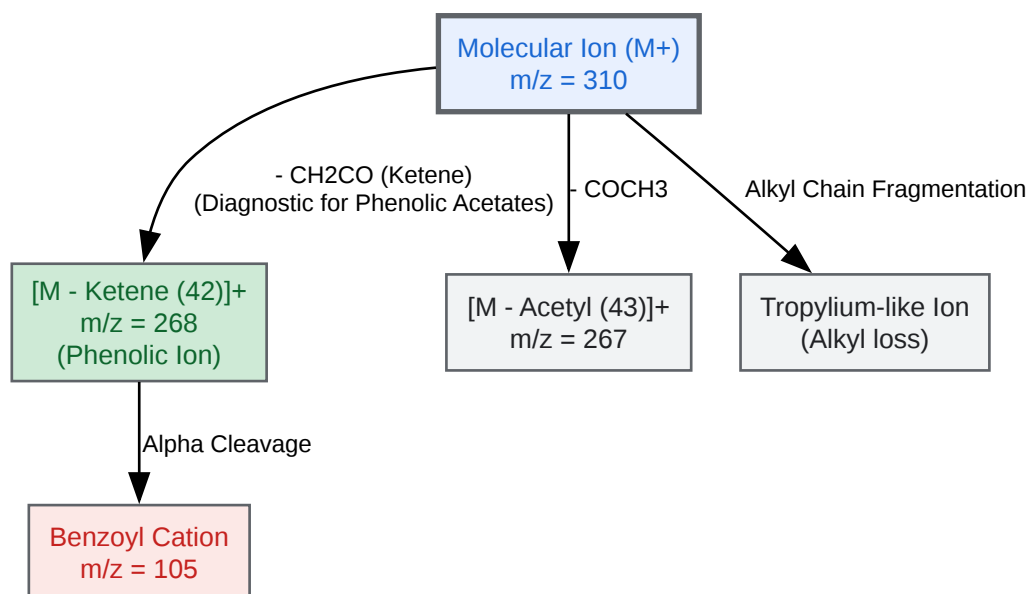
- Carbonyls: ~195.5 ppm (Ketone), ~169.0 ppm (Ester).
- Aromatic Quaternary: ~154.0 (C-O), ~148.5 (C-Alkyl), ~135.0 (C-CO), ~134.5 (C-CO).
- Aromatic CH: 130.0 – 132.0 (Ortho to C=O), 128.5 (Ortho to alkyl), 121.5 (Ortho to OAc).
- Aliphatic: 36.0 (Benzylic), 31.5, 30.9, 22.5, 21.1 (Acetate), 14.0 (Terminal).

Mass Spectrometry (EI-MS)

Diagnostic Value: Electron Ionization (EI) reveals the stability of the molecular ion and the specific fragmentation of the ester and alkyl chain.

Fragmentation Pathway Diagram

The following Graphviz diagram illustrates the logical fragmentation sequence expected in a 70 eV EI source.



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Figure 2: Primary fragmentation pathways. The loss of ketene (42 Da) is the hallmark of phenolic acetates, distinguishing them from methyl esters.

Key Ions (m/z)

- 310 (m/z): Molecular ion. Usually distinct in benzophenones due to aromatic stabilization.
- 268 (m/z): Loss of ketene ($m/z = 42$). This confirms the presence of the phenolic acetate.
- 105 (m/z): Benzoyl cation (common in benzophenones), though modified here by the alkyl chain.
- 43 (m/z): Acetyl cation.

Experimental Protocol for Validation

To ensure the data above is reproducible, follow this standardized characterization workflow.

Step 1: Sample Preparation

- Solvent: Use

(Chloroform-d) neutralized with silver foil if the compound is acid-sensitive (though this ester is relatively stable).

- Concentration:

- ¹H NMR: 5–10 mg in 0.6 mL solvent.
- ¹³C NMR: 20–30 mg in 0.6 mL solvent (requires higher concentration for quaternary carbons).

Step 2: Acquisition Parameters

- Relaxation Delay (d1): Set to > 5 seconds for

NMR to ensure accurate integration of the quaternary carbonyl carbons (Ketone and Ester).

- Scans: 16 scans for Proton; >512 scans for Carbon.

Step 3: Validation Criteria (Self-Check)

- Integration Check: The ratio of the singlet at ~2.3 ppm (Acetate) to the triplet at ~0.9 ppm (Terminal Methyl) must be exactly 1:1 (3H:3H). Deviation implies solvent contamination or hydrolysis.
- Purity Check: Zoom into the 6.8–7.0 ppm region. Any doublets here suggest the presence of unreacted 4-pentyl-4'-hydroxybenzophenone.

References

- General Benzophenone Spectroscopy: NIST Chemistry WebBook. Benzophenone and substituted derivatives IR/MS data. National Institute of Standards and Technology.[\[1\]](#)[\[2\]](#)
[\[Link\]](#)[\[1\]](#)

- Acetylation Shifts: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. (Standard reference for calculating substituent effects of -OAc vs -OH).
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